

3-Ethyl-3-hexanol IUPAC name and synonyms

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Compound of Interest

Compound Name: 3-Ethyl-3-hexanol

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A Technical Guide to 3-Ethyl-3-hexanol

For Researchers, Scientists, and Drug Development Professionals

Introduction

3-Ethyl-3-hexanol, systematically known as 3-ethylhexan-3-ol according to IUPAC nomenclature, is a tertiary alcohol. Its branched structure imparts specific physical and chemical properties that make it a subject of interest in various chemical syntheses. This technical guide provides an in-depth overview of its nomenclature, chemical properties, and a detailed protocol for its laboratory synthesis.

Nomenclature and Synonyms

The standardized name for this compound is 3-ethylhexan-3-ol. However, it is also known by several other names in the literature and commercial contexts.

Synonyms:

- 1,1-Diethyl-1-butanol[1][2]
- **3-Ethyl-3-hexanol**[1][2]
- diethylpropylcarbinol
- diethylpropylmethanol

- 3-Hexanol, 3-ethyl-[1]

Physicochemical Properties

A summary of the key physical and chemical properties of **3-Ethyl-3-hexanol** is presented in the table below. This data is essential for its handling, application in reactions, and for analytical purposes.

Property	Value	Unit	Source
Molecular Formula	C ₈ H ₁₈ O	[2]	[3]
Molecular Weight	130.23	g/mol	
CAS Registry Number	597-76-2	[2]	
Appearance	Colorless to pale yellow clear liquid	[4]	[4][5]
Boiling Point	159 - 160	°C	
Density	0.834	g/mL	
Flash Point	60.60	°C	[4]
Water Solubility	1485	mg/L at 25 °C (estimated)	[4]
logP (o/w)	2.622	[4]	[4]
Refractive Index	1.425	[5]	
Vapor Pressure	0.854	mmHg at 25 °C (estimated)	

Synthesis of 3-Ethyl-3-hexanol via Grignard Reaction

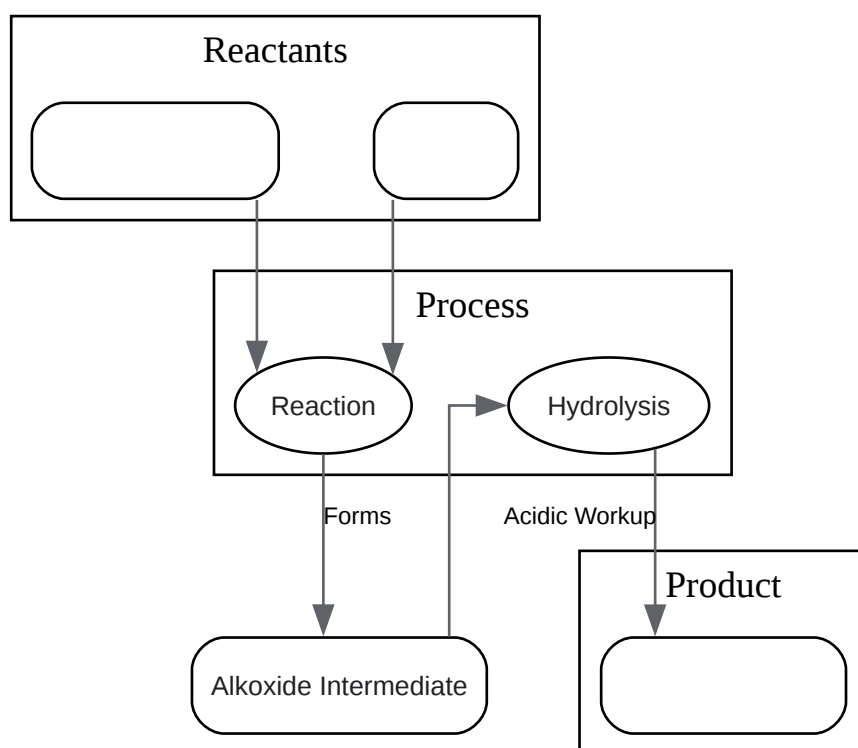
3-Ethyl-3-hexanol, being a tertiary alcohol, can be effectively synthesized in the laboratory using a Grignard reaction. This method involves the reaction of a Grignard reagent with a suitable ketone. Two primary retrosynthetic pathways can be envisioned for its preparation.

Synthesis Pathways

The synthesis of **3-Ethyl-3-hexanol** can be achieved through two main Grignard reaction routes:

- Route A: Reaction of ethylmagnesium bromide with 3-pentanone.
- Route B: Reaction of propylmagnesium bromide with 3-pentanone.

The following diagram illustrates the logical workflow of the Grignard synthesis of **3-Ethyl-3-hexanol**.



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Caption: Workflow for the Grignard Synthesis of **3-Ethyl-3-hexanol**.

Experimental Protocol: Synthesis of 3-Ethyl-3-hexanol from Ethylmagnesium Bromide and 3-Pentanone

This protocol details the laboratory-scale synthesis of **3-Ethyl-3-hexanol**. Safety Precaution: Grignard reactions are highly sensitive to moisture and air. All glassware must be thoroughly dried, and anhydrous solvents must be used. The reaction should be carried out under an inert atmosphere (e.g., nitrogen or argon).

Materials:

- Magnesium turnings
- Ethyl bromide
- Anhydrous diethyl ether
- 3-Pentanone
- Saturated aqueous ammonium chloride solution
- Anhydrous magnesium sulfate
- Standard laboratory glassware for reflux and extraction

Procedure:

- Preparation of the Grignard Reagent (Ethylmagnesium Bromide):
 - In a flame-dried, three-necked round-bottom flask equipped with a reflux condenser, a dropping funnel, and a magnetic stirrer, place the magnesium turnings.
 - Add a small amount of anhydrous diethyl ether to just cover the magnesium.
 - Dissolve ethyl bromide in anhydrous diethyl ether in the dropping funnel.
 - Add a small portion of the ethyl bromide solution to the flask to initiate the reaction. The reaction is indicated by the formation of bubbles and a cloudy appearance of the solution.
 - Once the reaction has started, add the remaining ethyl bromide solution dropwise at a rate that maintains a gentle reflux.

- After the addition is complete, continue to stir the mixture until the magnesium is consumed.
- Reaction with 3-Pentanone:
 - Cool the freshly prepared Grignard reagent in an ice bath.
 - Dissolve 3-pentanone in anhydrous diethyl ether and add it to the dropping funnel.
 - Add the 3-pentanone solution dropwise to the stirred Grignard reagent. Control the rate of addition to maintain a gentle reflux.
 - After the addition is complete, allow the reaction mixture to stir at room temperature for an additional 30 minutes.
- Work-up and Purification:
 - Cool the reaction mixture in an ice bath.
 - Slowly and carefully add a saturated aqueous solution of ammonium chloride to quench the reaction and hydrolyze the magnesium alkoxide intermediate.
 - Transfer the mixture to a separatory funnel.
 - Separate the ether layer and extract the aqueous layer with two portions of diethyl ether.
 - Combine the organic extracts and wash them sequentially with water and brine.
 - Dry the ether solution over anhydrous magnesium sulfate.
 - Filter to remove the drying agent and remove the diethyl ether by rotary evaporation.
 - The crude **3-Ethyl-3-hexanol** can be purified by distillation.

The following diagram provides a visual representation of the experimental workflow for the synthesis of **3-Ethyl-3-hexanol**.



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Caption: Experimental Workflow for the Synthesis of **3-Ethyl-3-hexanol**.

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